Technical Support Center: Liquid Nitrogen Storage Dewars

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Nitrogen*
CAS No.:	*7727-37-9*
Cat. No.:	*B1195836*

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Welcome to the Technical Support Center for Liquid **Nitrogen** (LN2) Storage Dewars. This resource is designed for researchers, scientists, and drug development professionals to quickly troubleshoot common issues and find answers to frequently asked questions.

Troubleshooting Guides

This section provides detailed troubleshooting for specific problems you may encounter with your LN2 dewar.

Issue 1: Excessive Liquid **Nitrogen** Evaporation

Q1: My liquid **nitrogen** is evaporating much faster than usual. What could be the cause?

A1: Rapid evaporation of liquid **nitrogen** is a common issue that can jeopardize your valuable samples. The primary causes are typically related to a compromised vacuum insulation layer, improper usage, or environmental factors.[1][2][3]

Possible Causes & Solutions:

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Possible Cause	Symptoms	Troubleshooting Steps
Vacuum Failure	- Frost or condensation on the outer surface of the dewar.[1][4][5][6] - The dewar's outer surface feels cold to the touch.[7][8] - A hissing sound may be audible.[2][4]	1. Visual Inspection: Carefully inspect the dewar for any signs of physical damage such as dents or cracks, which could compromise the vacuum.[2][9] 2. Frost/Condensation Check: Observe the exterior of the dewar. Excessive frost formation is a strong indicator of vacuum loss.[4][5][6] 3. Contact Supplier: If you suspect a vacuum failure, it is crucial to contact your supplier or a qualified technician for professional assessment and potential re-evacuation or replacement.[1][4]
Improper Lid/Plug Seal	- Frost or ice buildup around the neck and lid of the dewar.[2][5] - The lid does not fit snugly.[2]	1. Inspect the Lid/Plug: Check the lid and neck plug for any signs of damage, wear, or deformation.[2] 2. Ensure Proper Seating: Make sure the lid is seated correctly and forms a good seal. Do not use a tight-fitting stopper that could prevent the venting of gas.[10][11][12] 3. Replace if Necessary: If the lid or plug is damaged, obtain a replacement from the manufacturer.[2]
Frequent Lid Opening	- Noticeable increase in LN2 consumption correlated with frequent access to samples.	1. Minimize Opening Frequency: Plan your work to minimize the number of times the dewar is opened. 2.

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		Reduce Opening Duration: When accessing samples, do so as quickly as possible to reduce the time the dewar is open to ambient air.[3]
High Ambient Temperature	- The dewar is stored in a warm environment.	1. Relocate the Dewar: Move the dewar to a cooler, well-ventilated area away from direct sunlight and heat sources.[1]
Introduction of Warm Materials	- Rapid boiling and vapor production when adding warm racks or samples.	1. Pre-cool Equipment: If possible, pre-cool racks and other equipment before placing them in the dewar. 2. Gradual Introduction: Introduce items slowly to minimize rapid boiling of the liquid nitrogen.[3]

Experimental Protocol: Measuring Normal Evaporation Rate (NER)

To determine if your dewar's evaporation rate is within the manufacturer's specifications, you can perform a Normal Evaporation Rate (NER) test.

Methodology:

- Fill the dewar to the manufacturer's recommended level with liquid **nitrogen**.
- Weigh the filled dewar and record the initial weight (W1).
- Allow the dewar to sit undisturbed for 24 hours in a stable environment.
- After 24 hours, weigh the dewar again and record the final weight (W2).
- Calculate the weight of LN2 evaporated: Evaporation (g/day) = W1 - W2.

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- Convert the weight to volume (1 liter of LN2 ≈ 808 grams) and compare it to the manufacturer's specified static evaporation rate.[13]

Issue 2: Frost and Ice Formation

Q2: I'm seeing frost and ice on my dewar. Is this normal?

A2: The presence of frost or ice on a liquid **nitrogen** dewar can be an indicator of a problem, but not always. The location and extent of the frost are key to diagnosing the issue.

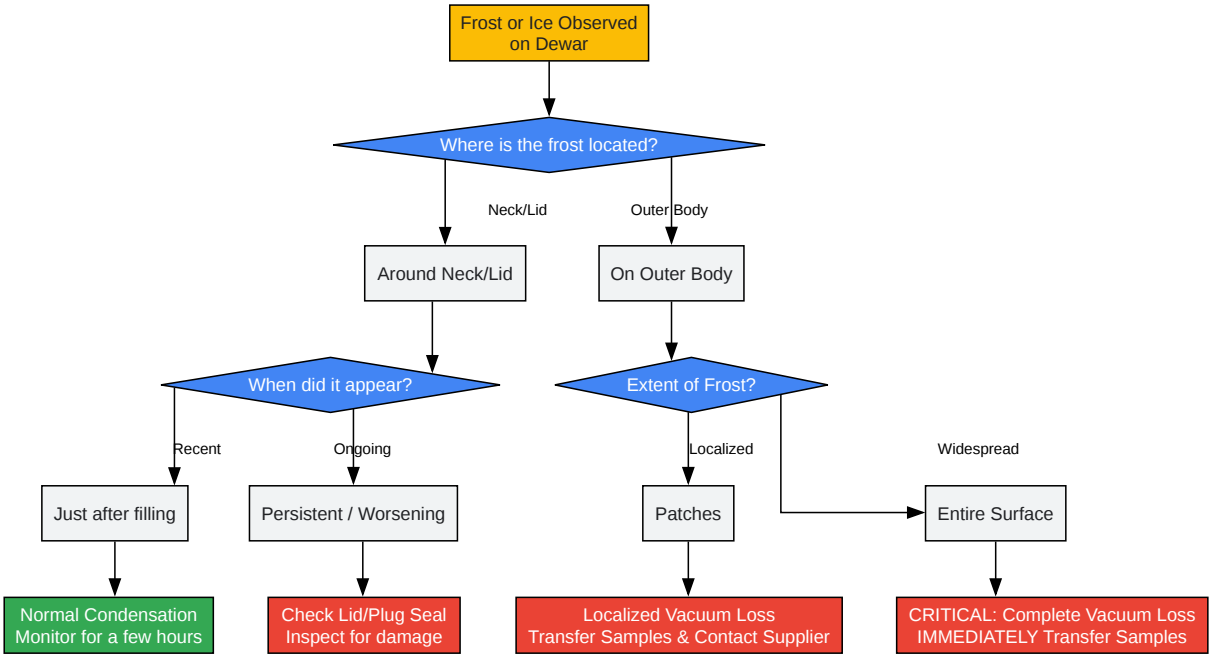
Interpreting Frost Formation:

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Location of Frost/Ice	Interpretation	Recommended Action
Around the neck/lid immediately after filling	Normal condensation and freezing of atmospheric moisture due to the cold opening.[8][14]	This should dissipate after a few hours. If it persists or worsens, it may indicate a problem.[8][14]
Excessive and persistent frost on the lid and neck	May indicate a poor seal from a damaged or improperly seated lid/plug.[5]	Inspect the lid and plug for damage and ensure it is correctly positioned. Replace if necessary.
Patches of frost on the outer body of the dewar	This is a strong indicator of a localized vacuum failure, often due to a dent or damage to the outer wall.[5]	Immediately transfer your samples to a secure dewar and contact the manufacturer or supplier for repair or replacement.
The entire outer surface is frosted or covered in condensation	This signifies a complete loss of vacuum insulation.[1][4][5]	CRITICAL: This is an emergency situation. The liquid nitrogen will evaporate very rapidly. Transfer all samples to a backup dewar immediately. The dewar is no longer usable and needs to be replaced.
Ice blockage in valves or pipes	Can be caused by moisture entering the system and freezing.[1][15]	Use warm water (not exceeding 50°C) or a stream of warm nitrogen gas to gently thaw the blockage.[1][15] To prevent recurrence, ensure all fittings are tight and consider using a drying agent in the gas line if applicable.

Logical Diagram: Troubleshooting Frost Formation

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Caption: A flowchart for diagnosing the cause of frost on a liquid **nitrogen** dewar.

Frequently Asked Questions (FAQs)

Q3: How often should I check the liquid **nitrogen** level in my dewar?

A3: It is recommended to check the liquid **nitrogen** level at least weekly. However, for critical samples, daily monitoring is advised.[10] Many modern facilities utilize continuous automated temperature monitoring systems.[10][16]

Q4: What are the essential safety precautions when working with liquid **nitrogen** dewars?

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A4: Safety is paramount when handling liquid **nitrogen**. Always adhere to the following:

- Personal Protective Equipment (PPE): Wear cryogenic gloves, a face shield or safety goggles, a lab coat, and closed-toe shoes.[2][11][17][18][19] Trousers should be worn outside of shoes to prevent LN2 from getting trapped.[11]
- Ventilation: Always work in a well-ventilated area.[2][16][18] **Nitrogen** gas is colorless and odorless and can displace oxygen, creating an asphyxiation hazard.[9][11][17]
- Handling: Never seal a dewar airtight, as the evaporating gas will build up pressure and could cause an explosion.[2][10][11] Use a loose-fitting lid or a pressure relief device.[10] Handle dewars with care and avoid dropping or tipping them.[9]
- Transport: Do not transport liquid **nitrogen** in a passenger elevator.[17]

Q5: How should I clean and maintain my liquid **nitrogen** dewar?

A5: Regular cleaning and maintenance will extend the life of your dewar and ensure the integrity of your samples.

- Exterior: Clean the outer shell with a mild detergent and water, then dry it thoroughly to prevent corrosion.[16][20]
- Interior: To sanitize the interior, first, allow the dewar to warm to room temperature over a couple of days.[20] You can then wash it with warm water (40-50°C) and a neutral detergent.[20] For decontamination, a 10% bleach solution can be used, followed by a thorough rinsing with clean water.[20] Ensure the dewar is completely dry before putting it back into service.[20]

Q6: What should I do if a valve on my pressurized dewar is stuck or leaking?

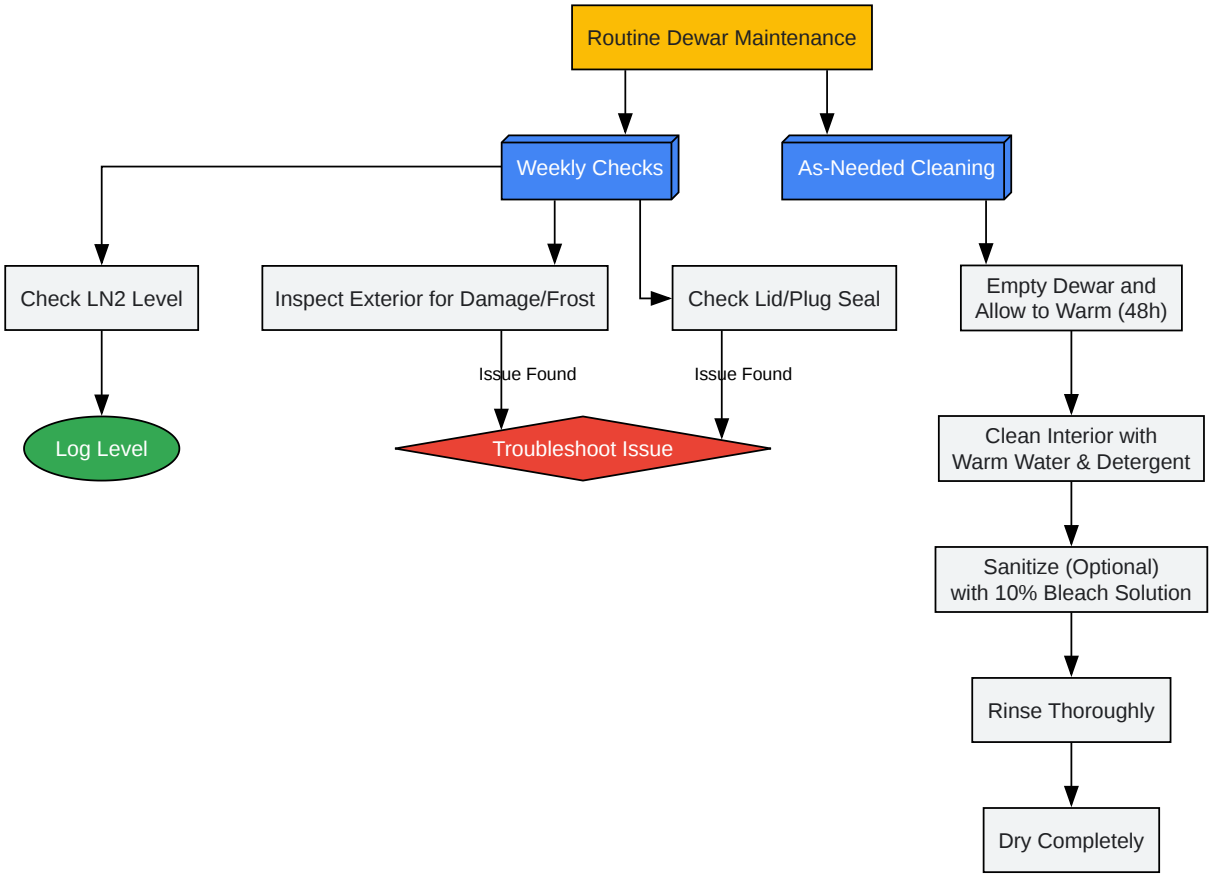
A6: A faulty valve can be a serious safety hazard, potentially leading to an uncontrolled release of **nitrogen** gas and an oxygen-deficient atmosphere.[21]

- If you are unable to close a valve, and you have an oxygen monitor that is alarming, evacuate the area immediately.[21]

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- Do not attempt to force a stuck valve.
- Contact your gas supplier immediately to report the issue and arrange for a replacement dewar.[21]

Logical Diagram: General Dewar Maintenance Workflow



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Caption: A workflow diagram for the routine maintenance and cleaning of LN2 dewars.

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- To cite this document: BenchChem. [Technical Support Center: Liquid Nitrogen Storage Dewars]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195836/docs#technical-support-center-liquid-nitrogen-storage-dewars]

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